

Technical Guide: 99% Pure Lithium Iodide (CAS No. 10377-51-2)

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Compound of Interest

Compound Name: *Lithium iodide, beads, 99%*

Cat. No.: *B15088823*

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Audience: Researchers, scientists, and drug development professionals.

An in-depth guide to the properties, applications, and experimental protocols involving high-purity lithium iodide.

Introduction

Lithium iodide (LiI), particularly in its high-purity forms (99% and above), is a critical inorganic salt with diverse applications in scientific research and development. Its unique properties, including high ionic conductivity and its role as an effective iodide source, make it indispensable in fields ranging from energy storage to organic synthesis and neuroscience. This guide provides a comprehensive overview of the technical specifications, key applications, and detailed experimental protocols for 99% pure lithium iodide, with a focus on its utility for researchers and professionals in drug development. The CAS Registry Number for anhydrous lithium iodide is 10377-51-2.

Physicochemical Properties and Specifications

High-purity lithium iodide is typically a white to off-white crystalline powder or beads. It is highly soluble in water and also exhibits significant solubility in organic solvents. Below is a summary of its key physicochemical properties.

Property	Value
CAS Number	10377-51-2 (anhydrous)
Molecular Formula	LiI
Molecular Weight	133.85 g/mol
Appearance	White to light yellow crystalline powder or beads
Purity	≥99%
Melting Point	446 °C
Boiling Point	1171 °C
Density	3.49 g/cm ³
Solubility in Water	165 g/100 mL at 20 °C

Key Applications in Research and Development

The unique characteristics of 99% pure lithium iodide lend it to a variety of specialized applications:

- **Energy Storage:** It is a crucial component in electrolytes for lithium-ion and lithium-sulfur batteries, enhancing ionic conductivity and improving overall battery performance. It is also used in the electrolyte of dye-sensitized solar cells (DSSCs).
- **Organic Synthesis:** Lithium iodide is a widely used reagent for the cleavage of esters and ethers, particularly methyl esters, providing a mild and effective method for deprotection in complex molecule synthesis.
- **Neuroscience and Drug Development:** Lithium ions are known to have profound effects on cellular signaling pathways, most notably the inhibition of Glycogen Synthase Kinase-3 (GSK-3). High-purity lithium iodide serves as a source of lithium ions in studies investigating the therapeutic potential of lithium in neurodegenerative diseases and psychiatric disorders.

Experimental Protocols

The following are detailed methodologies for key experiments utilizing 99% pure lithium iodide.

Preparation of a Liquid Electrolyte for Dye-Sensitized Solar Cells (DSSCs)

This protocol describes the preparation of a standard liquid electrolyte for use in the fabrication of DSSCs.

Materials:

- 99% pure Lithium Iodide (LiI)
- Iodine (I₂)
- Acetonitrile (anhydrous)
- 4-tert-butylpyridine (TBP)
- 1-methyl-3-propylimidazolium iodide (MPII)

Procedure:

- In a glovebox under an inert atmosphere, dissolve 0.5 M of 99% pure lithium iodide in anhydrous acetonitrile.
- To this solution, add 0.05 M of iodine. Stir the mixture until the iodine is completely dissolved.
- Add 0.5 M of 4-tert-butylpyridine to the solution.
- Finally, add 0.6 M of 1-methyl-3-propylimidazolium iodide to the electrolyte solution.
- Stir the final mixture for at least 12 hours to ensure homogeneity.
- Store the prepared electrolyte in a sealed, dark container under an inert atmosphere to prevent degradation.

Cleavage of Methyl Esters in Organic Synthesis

This protocol details a general procedure for the deprotection of a methyl ester using 99% pure lithium iodide.

Materials:

- Methyl ester substrate
- 99% pure Lithium Iodide (LiI)
- Pyridine (anhydrous)
- Ethyl acetate
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Dissolve the methyl ester substrate in anhydrous pyridine in a round-bottom flask equipped with a reflux condenser and a nitrogen inlet.
- Add an excess of 99% pure lithium iodide (typically 3-5 equivalents) to the solution.
- Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with ethyl acetate and wash sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the resulting carboxylic acid by column chromatography or recrystallization as required.

Preparation of a Poly(ethylene oxide)-Based Solid Polymer Electrolyte (SPE)

This protocol outlines the preparation of a solid polymer electrolyte film composed of Poly(ethylene oxide) (PEO) and 99% pure lithium iodide.

Materials:

- Poly(ethylene oxide) (PEO, high molecular weight)
- 99% pure Lithium Iodide (LiI)
- Acetonitrile (anhydrous)

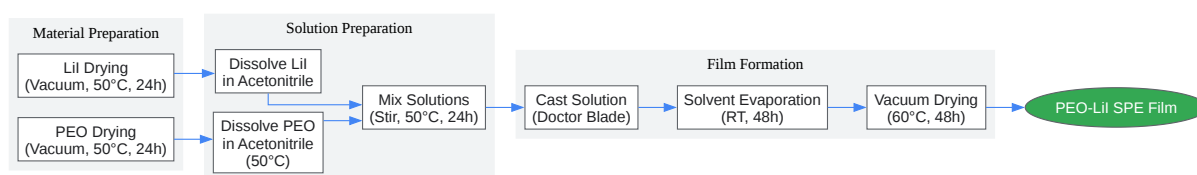
Procedure:

- Dry the PEO and LiI under vacuum at 50°C for 24 hours to remove any residual moisture.
- In a glovebox, dissolve the dried PEO in anhydrous acetonitrile by stirring at 50°C until a homogeneous solution is formed.
- In a separate container, dissolve the dried 99% pure lithium iodide in anhydrous acetonitrile.
- Add the LiI solution dropwise to the PEO solution while stirring continuously. The [EO]:[Li] ratio is a critical parameter and should be adjusted based on the desired ionic conductivity (a common starting point is 20:1).
- Continue stirring the mixture at 50°C for 24 hours to ensure complete complexation.
- Cast the resulting viscous solution onto a flat, clean surface (e.g., a Teflon dish) using a doctor blade to achieve a uniform thickness.
- Allow the solvent to evaporate slowly inside the glovebox at room temperature for 48 hours.
- Further dry the resulting film under vacuum at 60°C for 48 hours to remove any remaining solvent.

- The resulting freestanding, flexible solid polymer electrolyte film is now ready for characterization and use in solid-state batteries.

Mandatory Visualizations

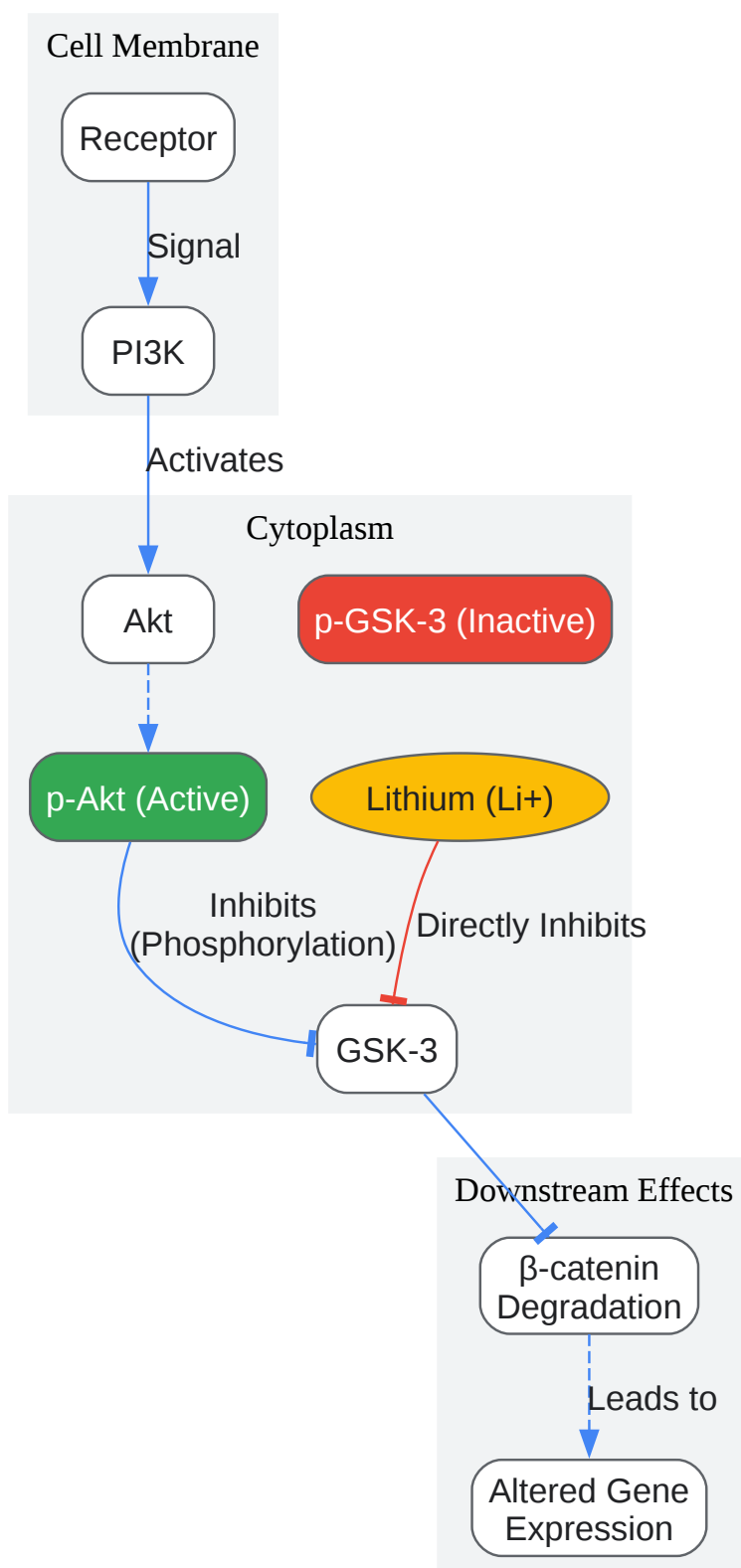
Experimental Workflow for Preparing a PEO-LiI Solid Polymer Electrolyte



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Caption: Workflow for the synthesis of a PEO-LiI solid polymer electrolyte.

Signaling Pathway of Lithium-Mediated GSK-3 Inhibition



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Caption: Lithium's dual inhibition of the GSK-3 signaling pathway.

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